

Physical and chemical properties of Phenyl nitrate

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Compound of Interest

Compound Name: Phenyl nitrate

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An In-depth Technical Guide on the Physical and Chemical Properties of **Phenyl Nitrate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **phenyl nitrate**. Due to the inherent instability and limited availability of experimental data for **phenyl nitrate** ($C_6H_5NO_3$), this document also presents a comparative analysis of its stable isomers, the nitrophenols, and clarifies the common confusion with the organometallic compound, phenylmercuric nitrate. This guide includes tabulated quantitative data, detailed experimental protocols for the synthesis of related compounds, and visualizations of relevant chemical pathways and workflows to aid in research and development.

Introduction to Phenyl Nitrate ($C_6H_5NO_3$)

Phenyl nitrate is an organic compound with the chemical formula $C_6H_5NO_3$. It is the ester of phenol and nitric acid. Structurally, it consists of a phenyl group bonded to a nitrate group via an oxygen atom. Despite its simple structure, **phenyl nitrate** is a challenging compound to synthesize and isolate due to its significant instability. Attempts to synthesize **phenyl nitrate** often lead to rearrangement products, primarily the more stable isomers, nitrophenols.

Clarification: Phenyl Nitrate vs. Phenylmercuric Nitrate

It is crucial to distinguish **phenyl nitrate** from phenylmercuric nitrate. The latter is an organomercury compound with the formula $C_6H_5HgNO_3$.^[1] Phenylmercuric nitrate is a stable, white crystalline solid once used as an antiseptic and preservative.^{[2][3]} The frequent confusion between these two compounds arises from their similar names. This guide focuses on the organic ester, **phenyl nitrate**.

Physical and Chemical Properties

Due to its instability, most of the available data on the physical and chemical properties of **phenyl nitrate** are computed rather than experimentally determined.

Phenyl Nitrate (Computed Data)

The following table summarizes the computed physical and chemical properties of **phenyl nitrate**.^[4]

Property	Value
Molecular Formula	$C_6H_5NO_3$
Molecular Weight	139.11 g/mol
IUPAC Name	phenyl nitrate
CAS Number	2104-20-3
XLogP3	2.1
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	1
Exact Mass	139.026943022 Da
Topological Polar Surface Area	55.1 Å ²
Heavy Atom Count	10
Complexity	115

Phenylmercuric Nitrate (for Comparison)

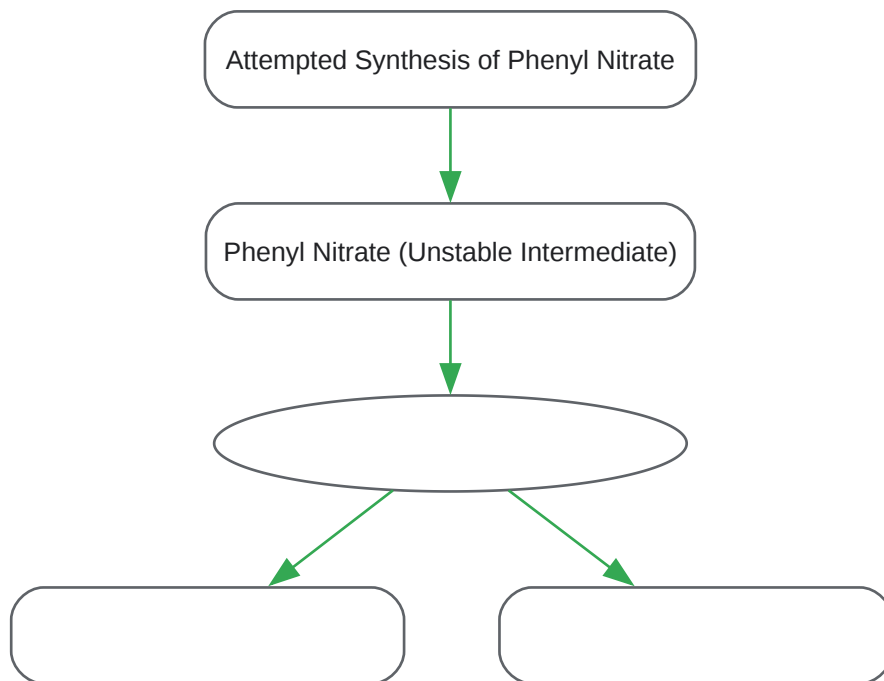
To aid in distinguishing between the two compounds, the properties of phenylmercuric nitrate are provided below.[\[1\]](#)[\[3\]](#)[\[5\]](#)

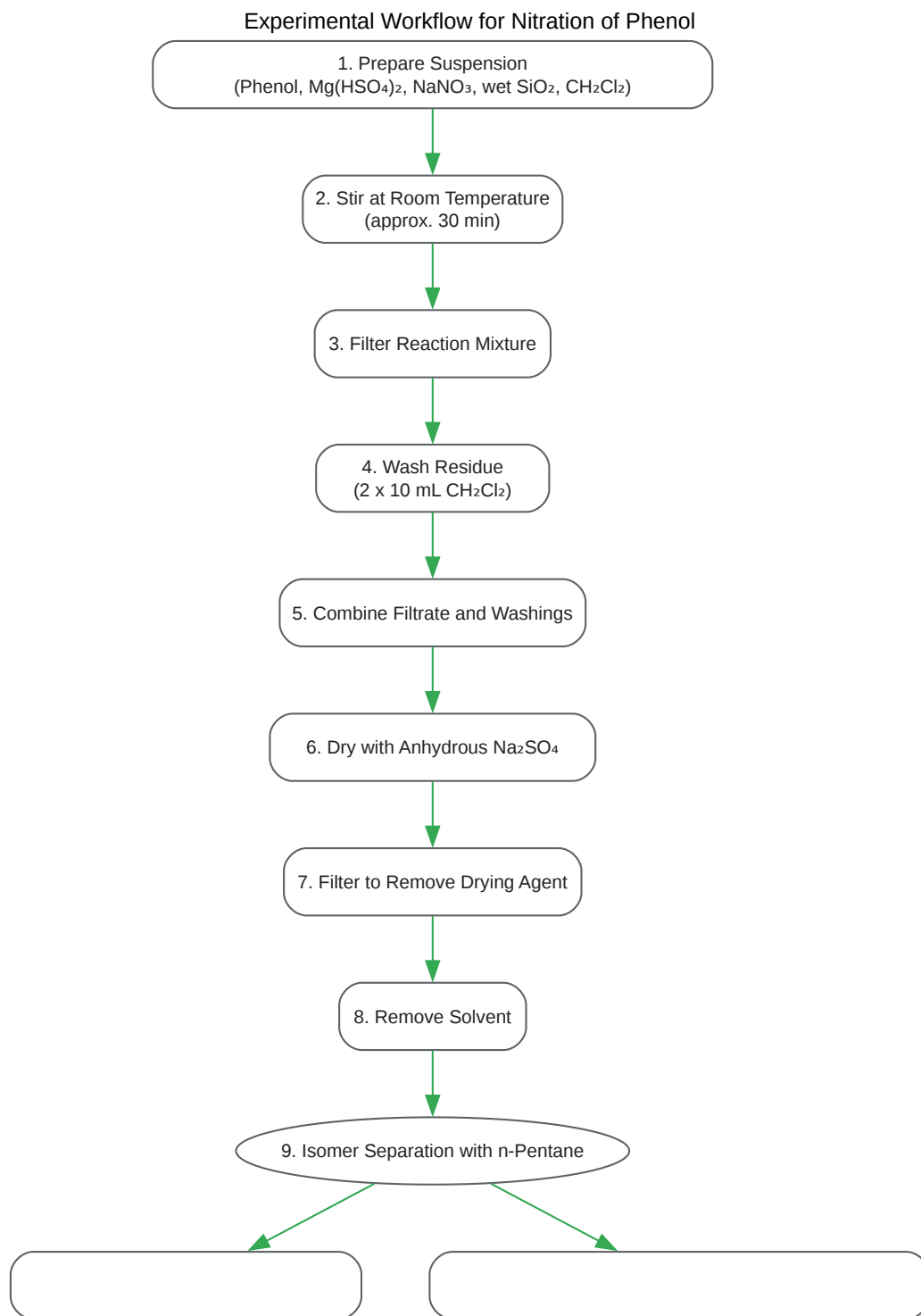
Property	Value
Molecular Formula	C ₆ H ₅ HgNO ₃
Molecular Weight	339.70 g/mol
Appearance	White or pale yellow powder
Melting Point	175-185 °C (decomposes)
Solubility	Very slightly soluble in water and ethanol; slightly soluble in hot water; dissolves in glycerol and fatty oils.
Stability	Stable under normal temperatures and pressures.

Stability and Reactivity of Phenyl Nitrate

The primary challenge in studying **phenyl nitrate** is its inherent instability. Attempts to synthesize it often result in a rapid rearrangement to its more stable isomers, 2-nitrophenol and 4-nitrophenol. This rearrangement is a type of intramolecular electrophilic aromatic substitution where the nitro group migrates from the oxygen atom to the aromatic ring.

Logical Relationship of Phenyl Nitrate Instability





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